

Comprehensive Analytical Comparison Guide: (6-Bromo-1H-indol-1-yl)acetic Acid

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Compound of Interest

Compound Name: (6-bromo-1H-indol-1-yl)acetic acid

CAS No.: 951626-33-8

Cat. No.: B2579089

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Executive Summary & Strategic Context

In the high-stakes landscape of drug discovery—particularly for CRTH2 antagonists and bacterial cystathionine

-lyase (bCSE) inhibitors—**(6-bromo-1H-indol-1-yl)acetic acid** (CAS: 152213-66-6) serves as a critical scaffold. Unlike its C3-substituted auxin analogs, this N-substituted indole derivative presents unique purification challenges due to the lipophilicity introduced by the 6-bromo substituent and the ionization potential of the carboxylic acid tail.

This guide moves beyond basic datasheet parameters to provide a rigorous comparative analytical profile. We analyze why Elemental Analysis (EA) remains the "gatekeeper" for bulk purity in this compound class, often revealing hydration states and inorganic entrapment that HPLC and NMR miss.

Analytical Profile: Theoretical vs. Experimental Benchmarks

For a researcher synthesizing or sourcing this intermediate, the first line of defense is the CHN(Br) profile. Below is the Theoretical Elemental Composition which serves as the immutable benchmark for your Quality Control (QC) workflows.

Table 1: Elemental Composition Benchmark
(C₁₀H₈BrNO₂)

Element	Symbol	Atomic Mass	Count	Total Mass	Mass % (Theoretical)	Tolerance Range (±0.4%)
Carbon	C	12.011	10	120.11	47.27%	46.87 – 47.67%
Hydrogen	H	1.008	8	8.064	3.17%	2.77 – 3.57%
Nitrogen	N	14.007	1	14.007	5.51%	5.11 – 5.91%
Bromine	Br	79.904	1	79.904	31.45%	31.05 – 31.85%
Oxygen	O	15.999	2	31.998	12.59%	Calculated by diff. [1]

“

Scientist's Note: In practice, the 6-bromoindole scaffold is prone to trapping solvent (methanol/ethyl acetate) within the crystal lattice. A Carbon value deviation >0.5% often indicates trapped ethyl acetate (from extraction), while a Hydrogen spike suggests moisture retention, common in carboxylic acids.

Comparative Purity Metrics: EA vs. Orthogonal Methods

Why perform Elemental Analysis when you have HPLC? The table below compares the detection capabilities for **(6-bromo-1H-indol-1-yl)acetic acid**.

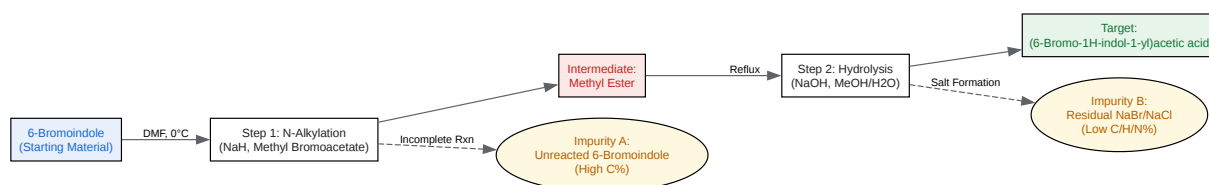
Feature	Elemental Analysis (Combustion)	HPLC (UV @ 254 nm)	¹ H qNMR (DMSO-d ₆)
Primary Utility	Bulk Purity & Hydration State	Organic Impurity Profiling	Structural Verification & Solvent Content
Blind Spot	Cannot distinguish isomers (e.g., 4-bromo vs 6-bromo)	Inorganic salts (NaCl, NaBr) are invisible	Paramagnetic impurities (e.g., residual catalyst)
Criticality for this Compound	High: Detects trapped NaBr from hydrolysis step	High: Separates unreacted 6-bromoindole	Medium: Confirms N-alkylation vs C3-alkylation

Synthesis Pathway & Impurity Origins

Understanding the synthesis is prerequisite to interpreting analytical data.^[2] The standard route involves N-alkylation of 6-bromoindole followed by ester hydrolysis.

Diagram 1: Synthesis Logic & Impurity Tracking

This flowchart maps the transformation and identifies where specific impurities (detectable by EA) enter the system.



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Caption: Synthesis pathway highlighting the origin of organic (Impurity A) and inorganic (Impurity B) contaminants.

Experimental Protocols

To ensure reproducibility, follow these standardized protocols. These are designed to be self-validating.

Protocol A: Preparation for Elemental Analysis

Objective: Remove trapped volatiles that skew CHN data.

- Recrystallization: Dissolve crude solid in minimal hot Methanol. Add water dropwise until turbidity appears. Cool to 4°C overnight.
- Drying (Critical Step):
 - Standard drying (Vacuum oven, 40°C) is often insufficient for indole acetic acids.
 - Recommended: Dry over P₂O₅ in a vacuum desiccator (0.1 mbar) for 24 hours at 50°C.
 - Validation: Run TGA (Thermogravimetric Analysis) if available; weight loss should be <0.5% before EA.

Protocol B: NMR Characterization (Self-Validating)

Objective: Confirm structure and rule out C3-alkylation isomers.

- Solvent: DMSO-d₆ (CDCl₃ is often poor for the free acid).
- Key Signals:
 - δ 12.9 ppm (br s, 1H): Carboxylic acid proton (disappears with D₂O shake).
 - δ 7.70 ppm (s, 1H): H-7 proton (distinctive singlet due to 6-Br position).[\[3\]](#)
 - δ 5.05 ppm (s, 2H): N-CH₂ methylene group.

- Diagnostic: If the methylene signal appears as a doublet or at a different shift (~3.8 ppm), suspect C3-alkylation (a common side reaction).

Comparative Performance Guide

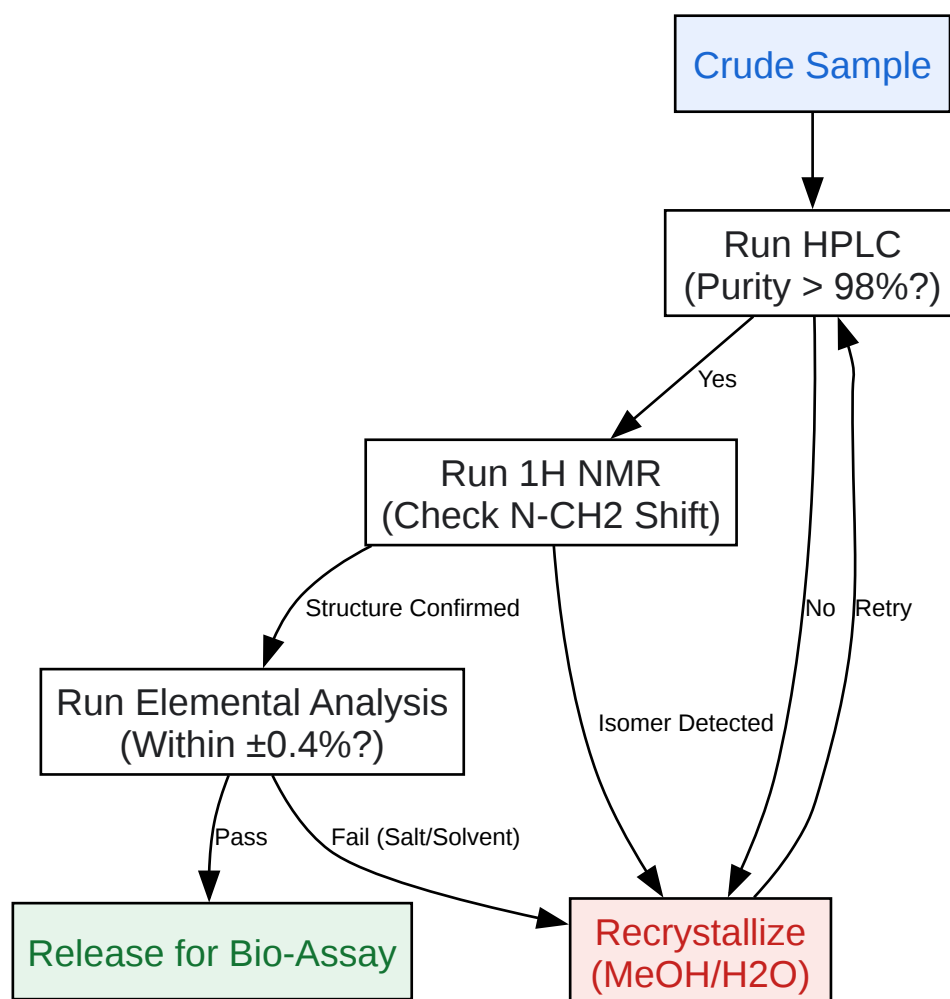
When evaluating **(6-bromo-1H-indol-1-yl)acetic acid** against its analogs, the position of the bromine and the substitution site drastically affect physicochemical properties.

Table 2: Analog Comparison

Compound	Structure	Solubility (pH 7)	Metabolic Stability	Primary Application
(6-Br-indol-1-yl)acetic acid	N-Substituted	Moderate	High (Blocked C6 position)	CRT2 Antagonists, bCSE Inhibitors
(5-Br-indol-1-yl)acetic acid	N-Substituted	Moderate	Medium	Auxin research, general scaffold
(Indol-3-yl)acetic acid	C3-Substituted	High	Low (Oxidation prone)	Plant Hormone (Auxin)

Diagram 2: Analytical Decision Matrix

Use this logic flow to determine if your sample is ready for biological screening.



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Caption: QC workflow ensuring only chemically and structurally pure compounds proceed to biological testing.

References

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